

A Comprehensive Technical Guide to the Thermodynamic Properties of Cobalt Trifluoride

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Compound of Interest

Compound Name: Cobalt(III) fluoride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermodynamic data for cobalt trifluoride (CoF_3). The information is compiled from various sources to assist researchers and professionals in understanding the fundamental properties of this powerful fluorinating agent. This document presents quantitative data in structured tables, outlines common experimental methodologies for determining such data, and includes a visualization of a key synthetic pathway.

Core Thermodynamic Data

Cobalt trifluoride is a high-spin inorganic compound with significant applications in organic synthesis.^[1] A thorough understanding of its thermodynamic properties is crucial for process optimization and safety.

Physical and Chemical Properties

Basic physical and chemical characteristics of cobalt trifluoride are summarized below.

Property	Value	Source
Molecular Formula	CoF ₃	[2]
Molar Mass	115.928 g/mol	[3]
Appearance	Brown powder	[3]
Density	3.88 g/cm ³	[3]
Melting Point	927 °C (1,701 °F; 1,200 K)	[3]
Solubility	Reacts with water; insoluble in alcohol, ether, and benzene	[1][4]
Crystal Structure	Hexagonal	[1]

Enthalpy, Entropy, and Heat Capacity

The following tables summarize the key thermodynamic parameters for solid cobalt trifluoride. It is important to note that slight variations in reported values exist in the literature.

Standard Molar Enthalpy and Entropy of Formation

Parameter	Value	Units	Source
$\Delta_f H^\circ_{\text{solid}}$	-790.36	kJ/mol	[5]
$\Delta_f H^\circ_{\text{solid}}$	-861 ± 10	kJ/mol	[6]
$\Delta_f H^\circ_{\text{solid}}$	-187	kcal/mol (~ -782.4 kJ/mol)	[1]
$\Delta_f H^\circ(\text{s})$	-783.2	kJ/mol	[4]
S°_{solid}	94.52	J/mol·K	[5]

Temperature-Dependent Heat Capacity and Thermodynamic Functions

The heat capacity and other thermodynamic functions of solid cobalt trifluoride vary with temperature. The NIST WebBook provides a comprehensive dataset.[7]

Temperature (K)	Cp (J/mol·K)	S° (J/mol·K)	H° - H°298.15 (kJ/mol)
298.15	92.03	94.47	0.00
300	92.21	95.09	0.15
400	97.55	122.5	9.69
500	99.55	144.5	19.56
600	100.5	162.7	29.57
700	101.2	178.3	39.66
800	102.0	191.9	49.82
900	102.8	203.9	60.06
1000	103.8	214.8	70.39
1100	105.0	224.8	80.83
1200	106.3	233.9	91.39
1300	107.6	242.5	102.1
1400	109.0	250.5	112.9
1500	110.3	258.1	123.9

The heat capacity of solid CoF_3 can also be expressed using the Shomate Equation: $C_p^\circ = A + Bt + Ct^2 + D \cdot t^3 + E/t^2$ where $t = \text{Temperature (K)} / 1000$. The coefficients for CoF_3 are provided in the table below.^[2]

Coefficient	Value
A	118.9327
B	-44.70562
C	40.84630
D	-9.721107
E	-1.505467
F	-829.2395
G	241.5766
H	-790.3576

Experimental Protocols for Thermodynamic Data Determination

The determination of thermodynamic data for compounds like cobalt trifluoride relies on a variety of well-established experimental techniques. While specific, detailed protocols for CoF_3 are proprietary to the research that produced the data, the general methodologies are outlined below.

Calorimetry

Calorimetry is a primary technique for measuring heat changes in chemical reactions, allowing for the determination of enthalpies of formation, reaction, and mixing.^[8]

- **Solution Calorimetry:** This method involves dissolving the substance of interest in a suitable solvent and measuring the heat change. By using a series of reactions with known enthalpy changes, the enthalpy of formation of the target compound can be determined through a thermochemical cycle. For instance, the enthalpy of formation of nickel trifluoride was determined by measuring the change in enthalpy in reactions with water and an aqueous solution of potassium hydroxide in an isothermal calorimeter.^[6]

- **Adiabatic Calorimetry:** This technique is used to measure heat capacity. The sample is thermally isolated, and a known amount of heat is introduced. The resulting temperature change is measured to calculate the heat capacity. This method is highly accurate but can be slow.^[8]

Thermal Analysis

Thermal analysis techniques monitor the physical and chemical properties of a substance as a function of temperature.

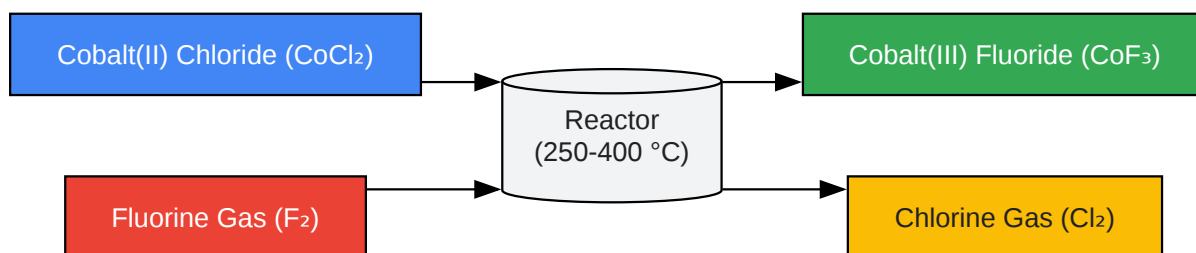
- **Differential Thermal Analysis (DTA):** In DTA, the temperature difference between a sample and an inert reference is measured as they are heated or cooled at a constant rate. Thermal events such as phase transitions or decompositions are detected as exothermic or endothermic peaks.^[8]
- **Differential Scanning Calorimetry (DSC):** DSC measures the amount of heat required to maintain a sample and a reference at the same temperature. This provides quantitative information about the heat flow associated with thermal events, allowing for the determination of enthalpy changes and heat capacities.^[8]

Tensimetry

This method is used to study processes involving a change in the number of gaseous moles, such as decomposition or dehydration. The vapor pressure of a substance is measured as a function of temperature, from which thermodynamic characteristics of the process can be derived.^[9]

Visualization of a Synthetic Pathway

Cobalt trifluoride can be synthesized through the fluorination of cobalt(II) chloride with elemental fluorine at elevated temperatures.^{[1][3]} The following diagram illustrates this process.



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Caption: Synthesis of Cobalt Trifluoride from Cobalt(II) Chloride and Fluorine.

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